

An In-depth Technical Guide to the Physical Properties of Carbohydrazide Crystals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbohydrazide

Cat. No.: B1668358

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Carbohydrazide ($\text{CH}_6\text{N}_4\text{O}$), a white crystalline solid, is a versatile molecule with significant applications across various industries, including pharmaceuticals, water treatment, and as a precursor for energetic materials.[1][2][3] Its utility is intrinsically linked to its distinct physical and chemical properties. This technical guide provides a comprehensive overview of the core physical properties of **carbohydrazide** crystals, offering quantitative data, detailed experimental protocols for their determination, and a logical visualization of the interplay between these properties and their applications.

Core Physical Properties

The fundamental physical characteristics of **carbohydrazide** are summarized below. These properties are crucial for its handling, formulation, and application in various scientific and industrial settings.

Data Presentation: Quantitative Physical Properties

Property	Value	Units	Notes
Molecular Weight	90.09[2]	g/mol	-
Melting Point	150-154[1][2][4][5]	°C	Decomposes upon melting.[1][6]
Density	1.341[2]	g/cm ³	-
Appearance	White crystalline powder or short columnar crystals[3][4][7]	-	-
Solubility in Water	Very soluble[1][3][7]	-	Dissolution is endothermic.[3][8]
Solubility in Organic Solvents	Largely insoluble[1][2][3]	-	Insoluble in ethanol, ether, and benzene.[2][3][4]

Crystal Structure and Molecular Geometry

Carbohydrazide crystallizes in the monoclinic system with the space group $P2_1/c$. [9] The molecule is nonplanar. [2][3] The core N-CO-N group is planar, with bond distances and angles similar to those in urea. [9] The two -NH-NH₂ groups adopt different conformations, described as cis, gauche and trans, antigauche. [9]

Crystal System	Space Group	a	b	c	β	V	Z
Monoclinic[9][10]	$P2_1/c$ [9]	3.728(2) [9]	8.841(3) [9]	12.659(7) [9]	109.1(1) [9]	394.3[9]	4[9]

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **carbohydrazide** crystals.

Melting Point Determination

Principle: The melting point is determined by heating a sample and observing the temperature at which the solid-to-liquid phase transition occurs. Due to decomposition, a sharp melting point may not be observed; instead, a melting range and the onset of decomposition are noted.

Apparatus:

- Melting point apparatus (e.g., capillary tube melting point apparatus)
- Capillary tubes
- Sample grinder (mortar and pestle)
- Thermometer or digital temperature probe

Procedure:

- Sample Preparation: A small amount of dry **carbohydrazide** crystals is finely ground into a powder.
- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample to pack a small amount (2-3 mm in height) of the material into the closed end.
- Measurement: The loaded capillary tube is placed in the heating block of the melting point apparatus.
- Heating: The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- Observation: The temperature at which the first signs of melting are observed and the temperature at which the entire sample becomes liquid are recorded as the melting range. Any signs of decomposition (e.g., gas evolution, color change) are also noted.

Density Measurement (Gas Pycnometry)

Principle: Gas pycnometry determines the true volume of a solid by measuring the pressure change of a known quantity of an inert gas (e.g., helium) in a calibrated chamber with and

without the sample. The density is then calculated from the mass and the measured volume.

Apparatus:

- Gas pycnometer
- Analytical balance
- Sample cell
- Helium gas supply

Procedure:

- Calibration: The instrument is calibrated using a standard sphere of known volume.
- Sample Preparation: A known mass of **carbohydrazide** crystals is accurately weighed using an analytical balance.
- Measurement: The weighed sample is placed in the sample cell, which is then sealed in the pycnometer.
- Analysis: The analysis is initiated, and the instrument automatically purges the chamber with helium gas and performs a series of pressure measurements to determine the sample volume.
- Calculation: The density is calculated by the instrument's software using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.

Solubility Determination (Qualitative)

Principle: A qualitative assessment of solubility is performed by observing the dissolution of a solute in a solvent at a given temperature.

Apparatus:

- Test tubes
- Spatula

- Vortex mixer or stirring rod
- Selection of solvents (e.g., water, ethanol, ether, benzene)

Procedure:

- Solvent Dispensing: A fixed volume (e.g., 3 mL) of the desired solvent is added to a test tube.
- Solute Addition: A small, pre-weighed amount (e.g., 10 mg) of **carbohydrazide** is added to the solvent.
- Mixing: The mixture is agitated vigorously using a vortex mixer or stirring rod for a set period (e.g., 1-2 minutes).
- Observation: The solution is visually inspected to determine if the solid has completely dissolved. The results are recorded as "soluble," "sparingly soluble," or "insoluble."

Crystal Structure Determination (Single-Crystal X-ray Diffraction)

Principle: Single-crystal X-ray diffraction provides precise information about the three-dimensional arrangement of atoms within a crystal lattice by analyzing the diffraction pattern of X-rays passing through a single crystal.

Apparatus:

- Single-crystal X-ray diffractometer
- X-ray source (e.g., Cu K α radiation)
- Goniometer
- Detector
- Microscope for crystal mounting

Procedure:

- **Crystal Selection and Mounting:** A suitable single crystal of **carbohydrazide** is selected under a microscope and mounted on a goniometer head.
- **Data Collection:** The mounted crystal is placed in the diffractometer and cooled to a low temperature (e.g., 100 K) to reduce thermal vibrations. The crystal is then exposed to a monochromatic X-ray beam, and the diffraction data are collected as the crystal is rotated.
- **Structure Solution and Refinement:** The collected diffraction data are processed to determine the unit cell dimensions and space group. The crystal structure is then solved using direct methods or Patterson methods and refined using least-squares techniques to obtain the final atomic coordinates and molecular geometry.

Thermal Stability Analysis (Thermogravimetric Analysis - TGA and Differential Scanning Calorimetry - DSC)

Principle: TGA measures the change in mass of a sample as a function of temperature, indicating thermal stability and decomposition temperatures. DSC measures the heat flow into or out of a sample as it is heated, revealing phase transitions such as melting and decomposition.

Apparatus:

- Thermogravimetric Analyzer (TGA)
- Differential Scanning Calorimeter (DSC)
- Sample pans (e.g., aluminum)
- Inert gas supply (e.g., nitrogen)

Procedure:

- **Sample Preparation:** A small, accurately weighed amount of **carbohydrazide** is placed in a TGA or DSC sample pan.
- **TGA Analysis:** The sample is heated in the TGA under a controlled atmosphere (e.g., nitrogen) at a constant heating rate (e.g., 10 °C/min). The mass loss is recorded as a

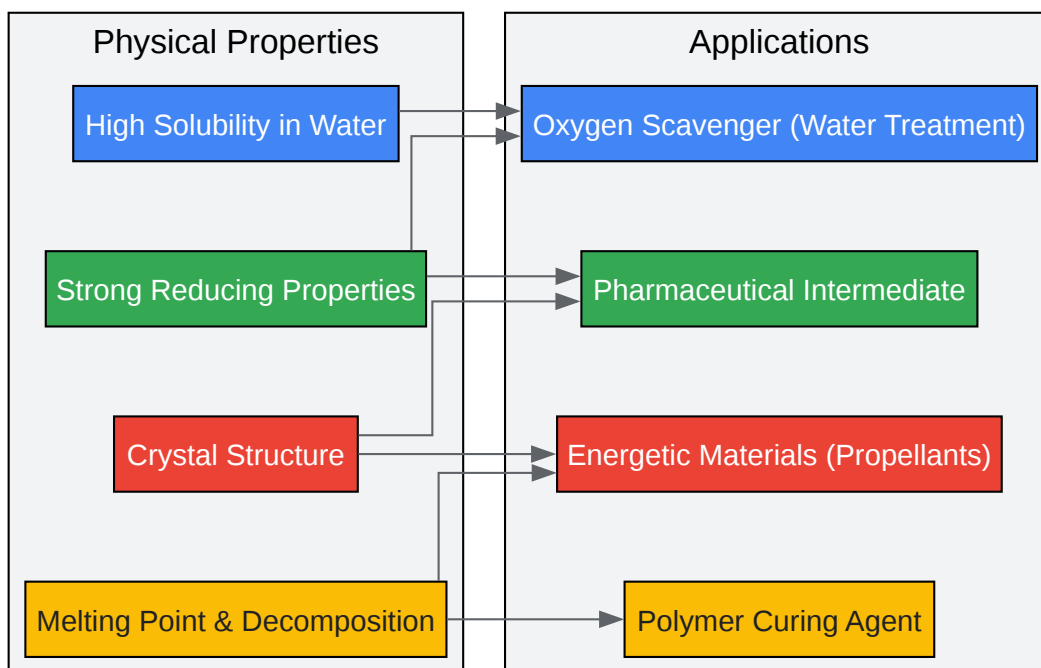
function of temperature.

- DSC Analysis: The sample is heated in the DSC under a controlled atmosphere at a constant heating rate. The heat flow is measured relative to an empty reference pan. The resulting thermogram shows endothermic (melting) and exothermic (decomposition) events.

Mandatory Visualization

The following diagram illustrates the logical relationship between the fundamental physical properties of **carbohydrazide** and its primary applications.

Relationship between Physical Properties and Applications of Carbohydrazide



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. RXCHEMICALS: Chemicals Solvent Powder supplier Import-Export in India Dubai UAE Oman Nairobi [rxchemicals.com]
- 2. Carbohydrazide - Wikipedia [en.wikipedia.org]
- 3. atamankimya.com [atamankimya.com]
- 4. Carbohydrazide| CAS 497-18-7 Raw Material [jforeverchem.com]
- 5. 497-18-7 CAS MSDS (Carbohydrazide) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. Carbohydrazide | CAS 497-18-7 | Supplier | Connect Chemicals [connectchemicals.com]
- 7. Carbohydrazide - Ataman Kimya [atamanchemicals.com]
- 8. Carbohydrazide | 497-18-7 [chemicalbook.com]
- 9. journals.iucr.org [journals.iucr.org]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Carbohydrazide Crystals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668358#physical-properties-of-carbohydrazide-crystals]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com